

Unveiling the Electronic Landscape of *cis*-9-Octadecene-1-thiol: A Technical Guide

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Compound of Interest

Compound Name: *cis*-9-Octadecene-1-thiol

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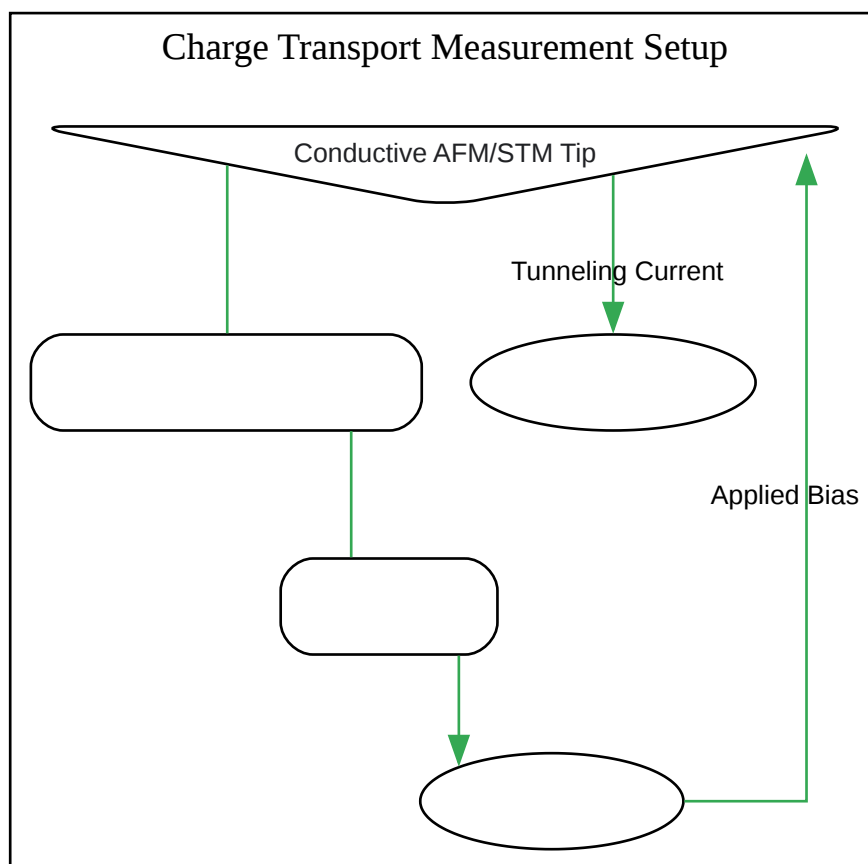
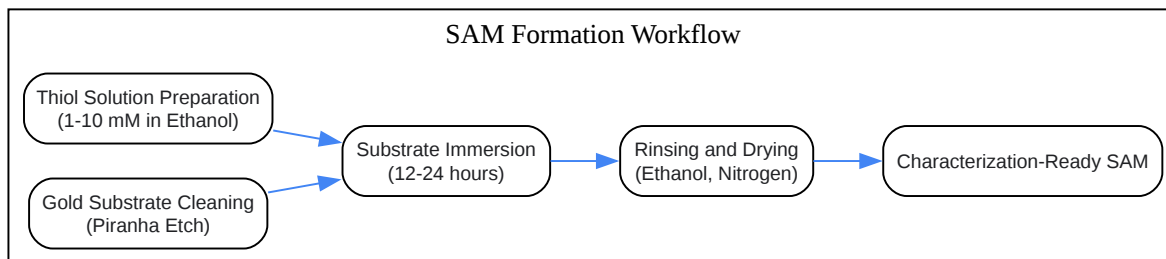
For Researchers, Scientists, and Drug Development Professionals

Introduction

Cis-9-Octadecene-1-thiol, an unsaturated long-chain alkylthiol, presents a unique molecular architecture that is of significant interest in the fields of molecular electronics, biosensing, and drug delivery. The presence of a *cis*-double bond within its eighteen-carbon backbone introduces a distinct kink, leading to the formation of disordered, fluidic self-assembled monolayers (SAMs) on gold surfaces. This characteristic makes them excellent mimics for biological cell membranes and provides a versatile platform for studying charge transport across molecular junctions. This in-depth technical guide explores the electronic properties of **cis-9-Octadecene-1-thiol**, drawing upon established principles of molecular electronics and surface science. While direct quantitative electronic data for this specific molecule is not extensively available in peer-reviewed literature, this guide provides a comprehensive overview of the expected electronic behavior, characterization methodologies, and the fundamental principles governing its application.

Molecular Structure and Self-Assembly

Cis-9-Octadecene-1-thiol's structure is key to its functionality. The terminal thiol (-SH) group serves as a robust anchor to gold substrates, forming a strong gold-thiolate bond. The long alkyl chain provides an insulating barrier, while the centrally located *cis*-double bond disrupts the close packing that is characteristic of saturated alkanethiol SAMs. This results in a less ordered, more dynamic monolayer.



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